

# Technical Guide: Physical Data of Diethyl Glutarate (CAS 818-38-2)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diethyl glutarate

Cat. No.: B7803786

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Audience: Researchers, Scientists, and Drug Development Professionals

## Introduction

**Diethyl glutarate** (CAS 818-38-2), also known as diethyl pentanedioate, is a diester of glutaric acid and ethanol.[1][2] It presents as a clear, colorless to light yellow liquid with a fruity odor.[2] This compound serves primarily as a solvent and an intermediate in organic synthesis, including for pharmaceuticals.[2] Its utility in various applications necessitates a thorough understanding of its physical and chemical properties. This guide provides a comprehensive overview of the core physical data for **Diethyl glutarate**, outlines standard experimental methodologies for their determination, and presents a logical visualization of its key attributes.

## Molecular and Chemical Identity

A clear definition of the compound is fundamental to any technical analysis.

Identifier	Value	Source
Chemical Name	Diethyl glutarate	[3]
Synonyms	Diethyl pentanedioate, Glutaric acid diethyl ester	[4][5]
CAS Number	818-38-2	
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	[3]
Molecular Weight	188.22 g/mol	[3]
InChI Key	OUWSNHWQZPEFEX-UHFFFAOYSA-N	[6]
Canonical SMILES	CCOC(=O)CCCC(=O)OCC	[6]

## Physical Properties

The following tables summarize the key physical and thermodynamic properties of **Diethyl glutarate**. These values are critical for handling, process design, and safety assessments.

### 3.1. Thermodynamic and Physical State Properties

Property	Value	Conditions	Source
Appearance	Colorless to almost colorless clear liquid	Ambient	[2][6]
Boiling Point	237 °C	at 101.3 kPa (760 mmHg)	[1][3]
Melting Point	-24.1 °C	[1][3]	
Density	1.022 g/mL	at 25 °C	[1][3]
Refractive Index (n <sub>D</sub> )	1.423	at 20 °C	[1][3]
Vapor Pressure	0.0472 mmHg	at 25 °C	[4]

### 3.2. Safety and Flammability Data

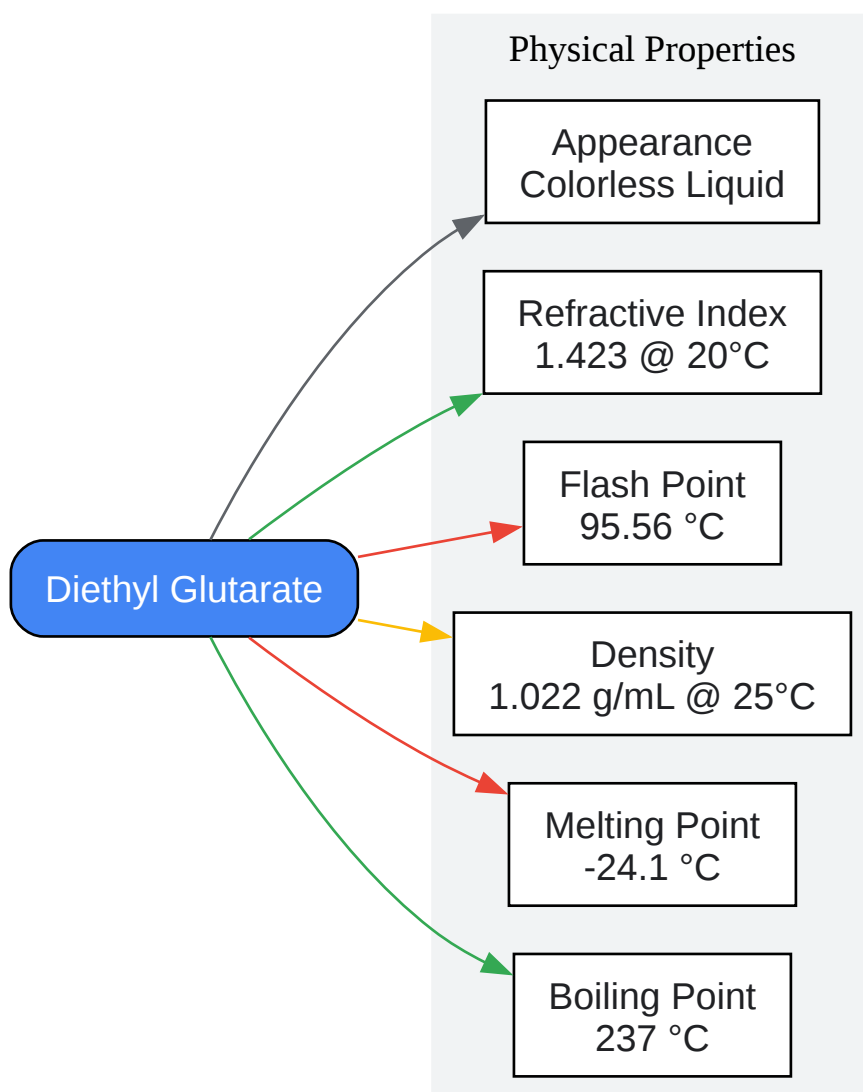
Property	Value	Method	Source
Flash Point	95.56 °C (204.0 °F)	Closed Cup	[7]
Flash Point	96 °C (205 °F)	[3][8][9]	
Storage Class	10 - Combustible liquids	[7]	

### 3.3. Solubility Profile

Solvent	Solubility	Source
Water	Slightly soluble	[1]
Ether	Soluble	[1]
Alcohol	Soluble	

## Visualization of Physical Properties

The following diagram illustrates the logical relationship between **Diethyl glutarate** and its primary physical characteristics.



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Caption: Core physical properties of **Diethyl Glutarate** (CAS 818-38-2).

## Experimental Protocols

The data presented in this guide are determined by standardized experimental methods. Below are detailed overviews of the typical protocols employed for measuring key physical properties.

### 5.1. Boiling Point Determination (Distillation or Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, this is a constant physical property at a given pressure.<sup>[10]</sup>

- Principle: A liquid is heated to its boiling point, and the temperature of the vapor in equilibrium with the boiling liquid is measured.
- Apparatus: Distillation flask, condenser, thermometer, heating mantle, and receiving flask.
- Procedure:
  - A sample of **Diethyl glutarate** (typically >5 mL) is placed in the distillation flask along with boiling chips.
  - The apparatus is assembled for simple distillation, ensuring the thermometer bulb is positioned just below the side arm of the flask to accurately measure the temperature of the vapor.
  - The sample is heated gradually until it boils and vapors begin to condense in the condenser.
  - The temperature is recorded when it stabilizes, which indicates the boiling point. The atmospheric pressure should also be recorded.[\[11\]](#)
  - Alternatively, the Thiele tube method can be used for smaller sample volumes (<1 mL).[\[11\]](#)

## 5.2. Density Measurement (Digital Density Meter Method - ASTM D4052)

Density is a fundamental property defined as mass per unit volume.[\[12\]](#) The ASTM D4052 standard is a common method for accurately determining the density of liquids like esters.[\[13\]](#)  
[\[14\]](#)

- Principle: This method uses an oscillating U-tube. A small volume of the liquid sample is introduced into the tube. The change in the oscillating frequency of the tube caused by the mass of the sample is measured. This change is used with calibration data to determine the density.[\[15\]](#)[\[16\]](#)
- Apparatus: Digital density meter with an oscillating U-tube, temperature control system, and a syringe or automated sampler for sample injection.
- Procedure:

- The instrument is calibrated using two standards of known density, typically dry air and high-purity water.
- The temperature of the measuring cell is set to the desired value (e.g., 25 °C) and allowed to stabilize.
- Approximately 0.7-1 mL of the **Diethyl glutarate** sample is injected into the U-tube, ensuring no air bubbles are present.[16]
- The instrument measures the oscillation period and calculates the density.
- The final result is reported in g/mL or kg/m<sup>3</sup> at the specified temperature.[16]

### 5.3. Flash Point Determination (Cleveland Open Cup Method - ASTM D92)

The flash point is the lowest temperature at which a substance's vapors will ignite when an ignition source is passed over it.[17][18] For liquids with flash points above 79°C, the ASTM D92 method is applicable.[19]

- Principle: The sample is heated in an open brass cup at a constant rate. A small test flame is passed across the cup at regular temperature intervals. The flash point is the lowest liquid temperature at which the application of the test flame causes the vapors above the surface to ignite in a brief flash.[18]
- Apparatus: Cleveland Open Cup apparatus, including a brass test cup, heating plate, test flame applicator, and thermometer.
- Procedure:
  - The sample cup is filled with **Diethyl glutarate** to the specified filling mark.
  - The sample is heated at a controlled, steady rate (typically 5 to 6 °C per minute).[18]
  - The test flame is passed across the center of the cup at prescribed temperature intervals.
  - The temperature at which a distinct flash is observed on the surface of the liquid is recorded as the flash point.[18]

This guide provides a foundational understanding of the physical properties of **Diethyl glutarate**, essential for its safe and effective use in research and development. For all laboratory work, it is imperative to consult the full Safety Data Sheet (SDS) and follow established safety protocols.

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